

An In-depth Technical Guide to the Safety and Handling of N-Methyldiacetamide

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Compound of Interest

Compound Name: *N-Methyldiacetamide*

Cat. No.: B072989

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This guide provides comprehensive safety and handling information for **N-Methyldiacetamide**, intended for researchers, scientists, and professionals in drug development. The following sections detail the physical and chemical properties, hazard identification, handling and storage procedures, emergency measures, and toxicological data.

Chemical and Physical Properties

N-Methyldiacetamide, with the molecular formula $C_5H_9NO_2$, is identified by CAS number 1113-68-4.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value
Molecular Weight	115.13 g/mol
Molecular Formula	C5H9NO2
IUPAC Name	N-acetyl-N-methylacetamide
CAS Number	1113-68-4
Appearance	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Flash Point	Data not available
Density	Data not available
Solubility	Data not available

Hazard Identification and Classification

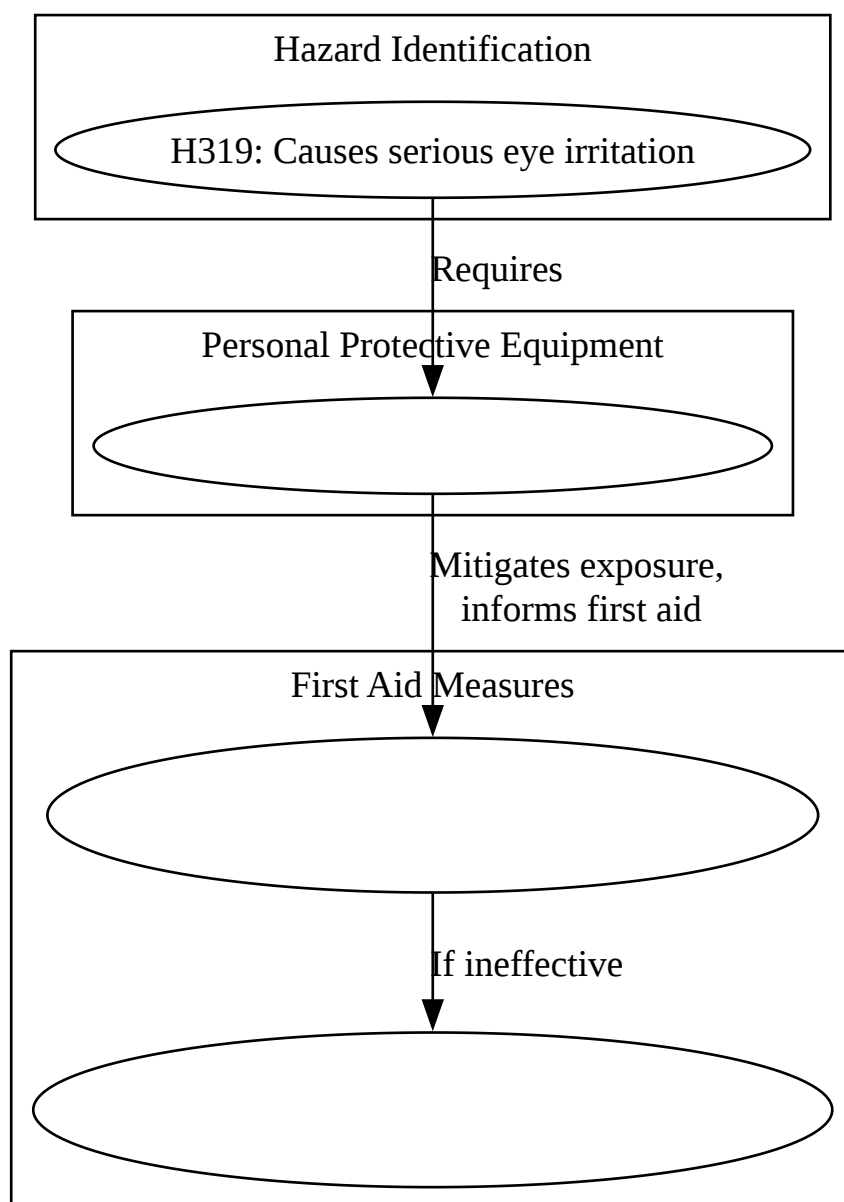
N-Methyldiacetamide is classified as a warning-level hazard, primarily causing serious eye irritation.^[1] The Globally Harmonized System (GHS) classification is detailed in the table below.

GHS Classification	Hazard Statement	Pictogram	Signal Word
Serious eye damage/eye irritation	H319: Causes serious eye irritation ^[1]	Warning	Warning

Precautionary Statements:^[1]

- P264+P265: Wash hands and face thoroughly after handling and do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P317: If eye irritation persists: Get medical help.



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Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **N-Methyldiacetamide**.

Handling:

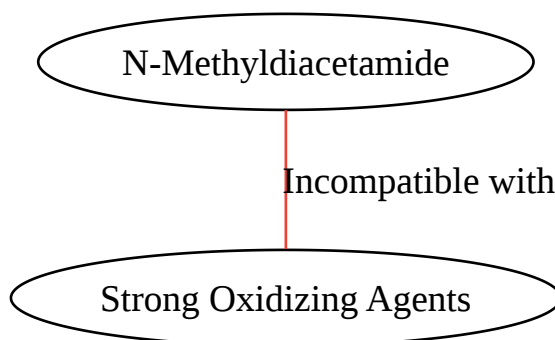
- Avoid contact with eyes and skin.[2]
- Avoid inhalation of any dust or aerosols that may be formed.[2]
- Use only in well-ventilated areas or with appropriate exhaust ventilation.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Wash hands thoroughly after handling.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store under an inert gas.[3]
- Store in a locked-up area accessible only to qualified or authorized personnel.[4]

Incompatible Materials:

- Strong oxidizing agents.[5]

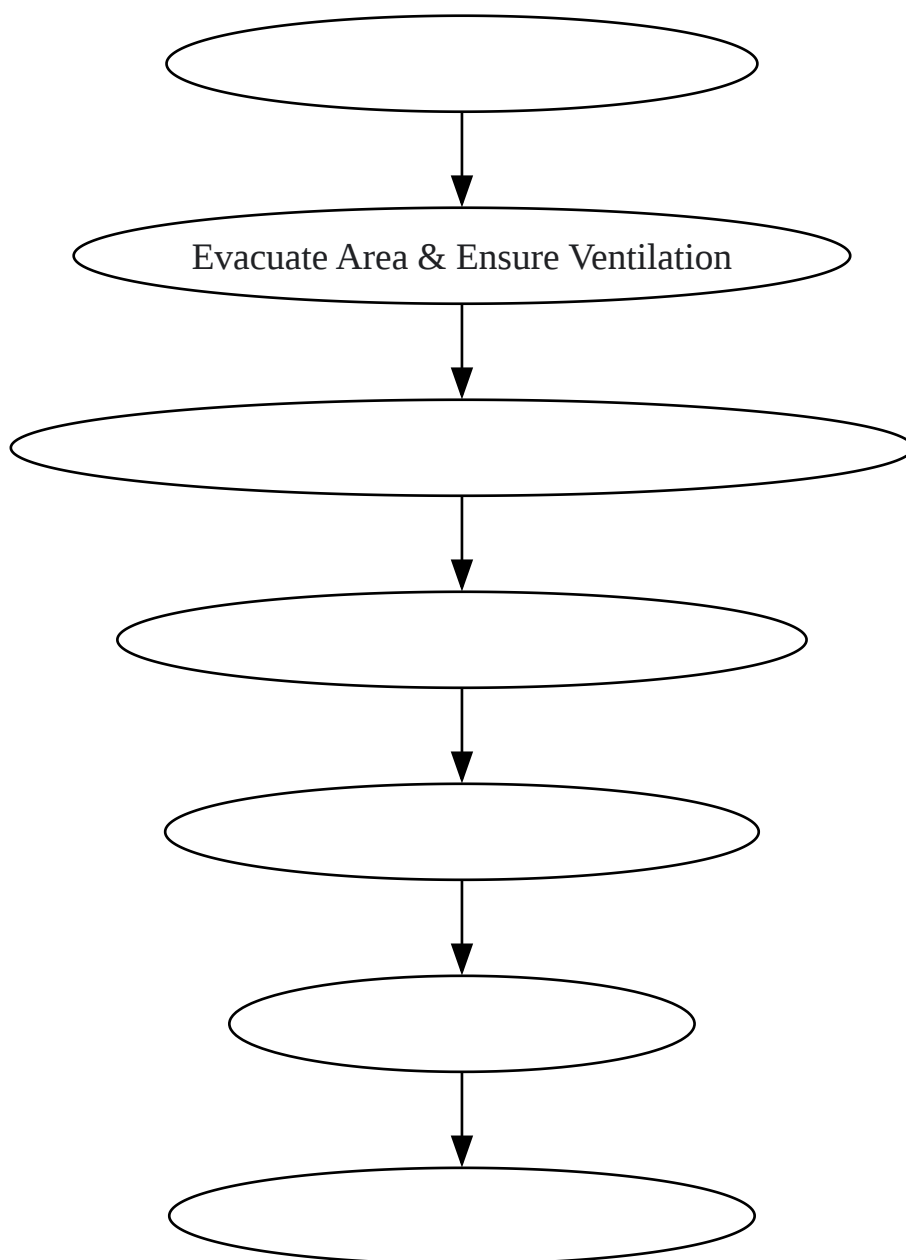


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Accidental Release Measures

In the event of a spill or accidental release, the following procedures should be followed:

- Personal Precautions:
 - Use full personal protective equipment.[\[2\]](#)
 - Ensure adequate ventilation.[\[2\]](#)
 - Evacuate personnel to safe areas.[\[2\]](#)
 - Avoid breathing vapors, mist, dust, or gas.[\[2\]](#)
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[\[2\]](#)
 - Keep the product away from drains, water courses, or the soil.[\[2\]](#)
- Methods for Cleaning Up:
 - Absorb solutions with a liquid-binding material such as diatomite or universal binders.[\[2\]](#)
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[\[2\]](#)
 - Dispose of contaminated material according to regulations outlined in Section 13.[\[2\]](#)



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Exposure Controls and Personal Protection

To ensure the safety of personnel, appropriate exposure controls and personal protective equipment (PPE) must be utilized.

Exposure Control	Recommendation
Engineering Controls	Use only in areas with appropriate exhaust ventilation.[2]
Eye/Face Protection	Wear safety goggles with side-shields.[2]
Hand Protection	Wear protective gloves.[2]
Skin and Body Protection	Wear impervious clothing.[2]
Respiratory Protection	Use a suitable respirator if ventilation is inadequate.[2]
Environmental Exposure	Prevent the product from entering drains, water courses, or the soil.[2]

First Aid Measures

In case of exposure to **N-Methyldiacetamide**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing.[2]
Skin Contact	Wash with plenty of soap and water.[2] Take off contaminated clothing and wash it before reuse.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
Ingestion	Rinse mouth.[2]

Firefighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[4]
- Specific Hazards: Keep product and empty containers away from heat and sources of ignition.[5] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[5]
- Protective Equipment: In case of a fire, wear a self-contained breathing apparatus with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[5]

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions.[5]
- Possibility of Hazardous Reactions: None under normal processing.[5]
- Conditions to Avoid: Incompatible products.[5]
- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂).[5]

Toxicological Information

Currently, there is limited specific toxicological data available for **N-Methyldiacetamide**. The primary known hazard is serious eye irritation.[1] Further research is needed to fully characterize its toxicological profile.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **N-Methyldiacetamide** are not publicly available in the referenced safety data sheets. The hazard classifications and toxicological information provided are based on standardized tests, such as those outlined by the OECD (Organisation for Economic Co-operation and Development) for chemical safety testing. For instance, eye irritation potential is typically assessed using methods like the Bovine

Corneal Opacity and Permeability (BCOP) test (OECD TG 437) or the Reconstructed human Cornea-like Epithelium (RhCE) test (OECD TG 492). Acute toxicity is often determined through studies following OECD Guidelines 401, 402, and 403 for oral, dermal, and inhalation routes, respectively. Researchers requiring detailed methodologies should consult these standardized guidelines.

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